

Preparation of Omigapil Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: *Omigapil*

Cat. No.: *B10783124*

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Omigapil** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Omigapil is a selective inhibitor of the mitochondrial permeability transition pore (mPTP) opening, a key event in apoptosis. It has been investigated for its neuroprotective properties in various models of neurodegenerative diseases. Accurate preparation of **Omigapil** stock solutions is the first critical step for in vitro and in vivo studies. DMSO is a common solvent for dissolving **Omigapil** due to its high solubilizing capacity for organic molecules.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **Omigapil** is essential for accurate stock solution preparation. The table below summarizes the key quantitative data for **Omigapil** and its maleate salt form.

Property	Omigapil	Omigapil Maleate
Molecular Formula	C ₁₉ H ₁₇ NO	C ₂₃ H ₂₁ NO ₅
Molecular Weight (g/mol)	275.35	391.42
Solubility in DMSO	Data not available	≥ 2.5 mg/mL (6.39 mM)[1]
Appearance	Solid	Solid

Experimental Protocol: Preparation of a 10 mM Omigapil Maleate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Omigapil** maleate in DMSO. This concentration is a common starting point for serial dilutions to achieve desired experimental concentrations.

Materials:

- **Omigapil** maleate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Determine the required mass of **Omigapil** maleate:
 - To prepare 1 mL of a 10 mM stock solution, use the following calculation:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 391.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.91 \text{ mg}$
- Weighing the **Omigapil** maleate:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out 3.91 mg of **Omigapil** maleate powder into the microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Omigapil** maleate powder.
- Dissolution:
 - Cap the tube securely and vortex the solution until the **Omigapil** maleate is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be used to aid dissolution.[\[1\]](#)
- Storage:
 - For long-term storage, it is recommended to store the stock solution at -20°C or -80°C.[\[1\]](#)
 - When stored at -20°C, the solution is stable for up to one month. For storage up to six months, -80°C is recommended.[\[1\]](#)
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is best practice to aliquot the stock solution into smaller, single-use volumes.

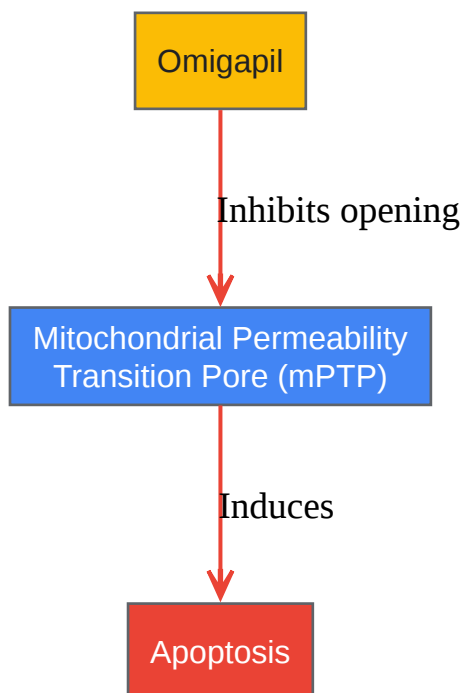
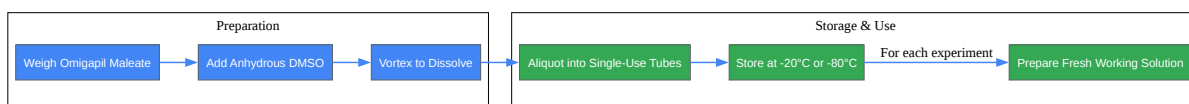
Best Practices for Handling and Use

- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air. This can affect the stability and solubility of the compound. Always use anhydrous

DMSO and keep the container tightly sealed.

- **Avoid Repeated Freeze-Thaw Cycles:** As mentioned, repeated freezing and thawing can lead to the degradation of **Omigapil**. Aliquoting the stock solution is highly recommended.
- **Working Solutions:** Prepare fresh working solutions from the frozen stock for each experiment to ensure consistency and accuracy.
- **Solvent Effects:** Be mindful of the final concentration of DMSO in your experimental system, as high concentrations of DMSO can have cytotoxic or other off-target effects. It is advisable to run a vehicle control (containing the same final concentration of DMSO) in all experiments.

Diagrams



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References

- 1. medchemexpress.com [medchemexpress.com]
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